

natural occurrence of linear diols

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Compound of Interest

Compound Name: *3,4-Heptanediol*

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An In-depth Technical Guide on the Natural Occurrence of Linear Diols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Linear diols, organic compounds featuring two hydroxyl groups on a straight-chain alkane backbone, are a diverse class of molecules with significant and varied roles in biological systems. Their natural occurrence spans from microorganisms to plants and mammals, where they can act as structural components, signaling molecules, and metabolic intermediates. This technical guide provides a comprehensive overview of the natural occurrence of linear diols, their biosynthesis, and their biological significance. It is intended for researchers, scientists, and drug development professionals interested in the chemistry, biology, and potential applications of these compounds.

Natural Occurrence and Quantitative Data

Linear diols are found in a wide array of natural sources. Long-chain diols (LCDs), typically with carbon chain lengths of C28 to C32, are notable lipid biomarkers in marine environments, primarily produced by microalgae of the class Eustigmatophyceae, such as *Nannochloropsis* species.^{[1][2][3]} Shorter-chain diols are also present in various organisms, arising from different metabolic pathways.

Table 1: Quantitative Occurrence of Long-Chain Diols in *Nannochloropsis* Species

Diol	<i>Nannochloropsis oceanica</i> (fg/cell)	<i>Nannochloropsis gaditana</i> (fg/cell)	Reference
C30:0 diol	~18 (doubled in dark)	7.4 ± 1.4 to 16 ± 2.5 (doubled in dark)	[1]
C32:0 diol	35 ± 10 (tripled in dark)	9.3 ± 2.9 to 20 ± 4 (almost tripled in dark)	[1]
C32:1 diol	37 ± 9 (tripled in dark)	3.3 ± 1.3 to 7.0 ± 2.5 (almost tripled in dark)	[1]

Table 2: Abundance of Long-Chain Diols in Marine Sediments

Diol	Location	Concentration (ng/g dry sediment)	Reference
C30 1,15-diol	South China Sea	7 - 2726	[4]
C32 1,15-diol	South China Sea	5 - 669	[4]
C28 1,13-diol	Northern South China Sea Shelf	Variable relative abundance	[5]
C30 1,13-diol	Northern South China Sea Shelf	Variable relative abundance	[5]

Table 3: Occurrence of Shorter-Chain Diols in Various Natural Sources

Diol	Natural Source	Notes	Reference
meso-2,3-butanediol	Humans (serum/urine)	Associated with certain metabolic disease states.	[6]
D/L-2,3-butanediol	Humans (serum/urine)	Associated with certain metabolic disease states.	[6]
1,2-propanediol	Humans (serum/urine)	Found in various metabolic disease states.	[6]
cis-diols	Fruits	Various cis-diols are present and can be quantified.	[7][8]
1,3,12-nonenadecatriene-5,14-diol	Chaenomeles fruits	Identified in cuticular waxes.	[9]

Biosynthesis and Signaling Pathways

Biosynthesis of Long-Chain Diols in Eustigmatophyceae

The biosynthesis of LCDs in microalgae like *Nannochloropsis* is an area of active research.

The proposed pathway involves the elongation of fatty acid precursors.

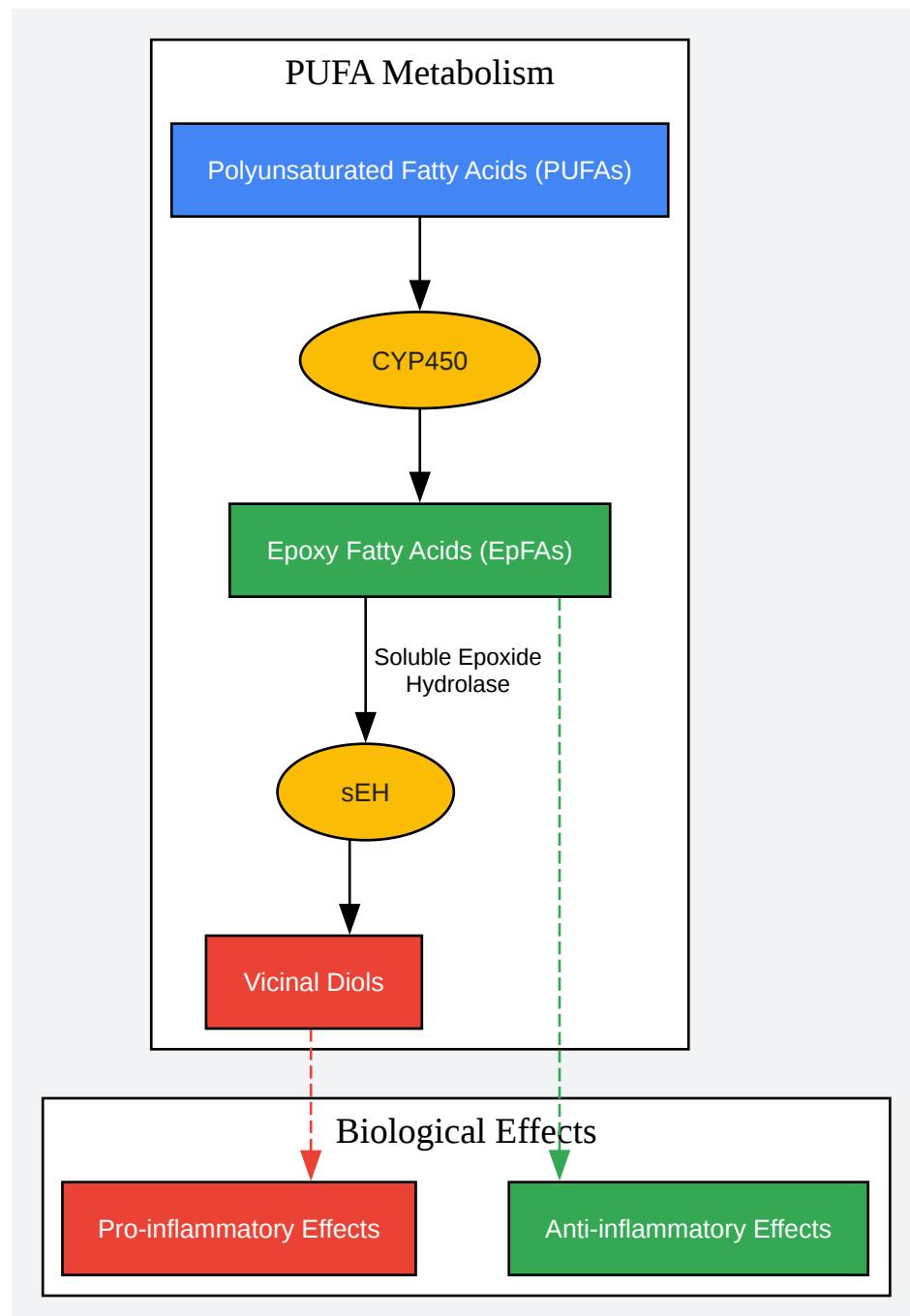


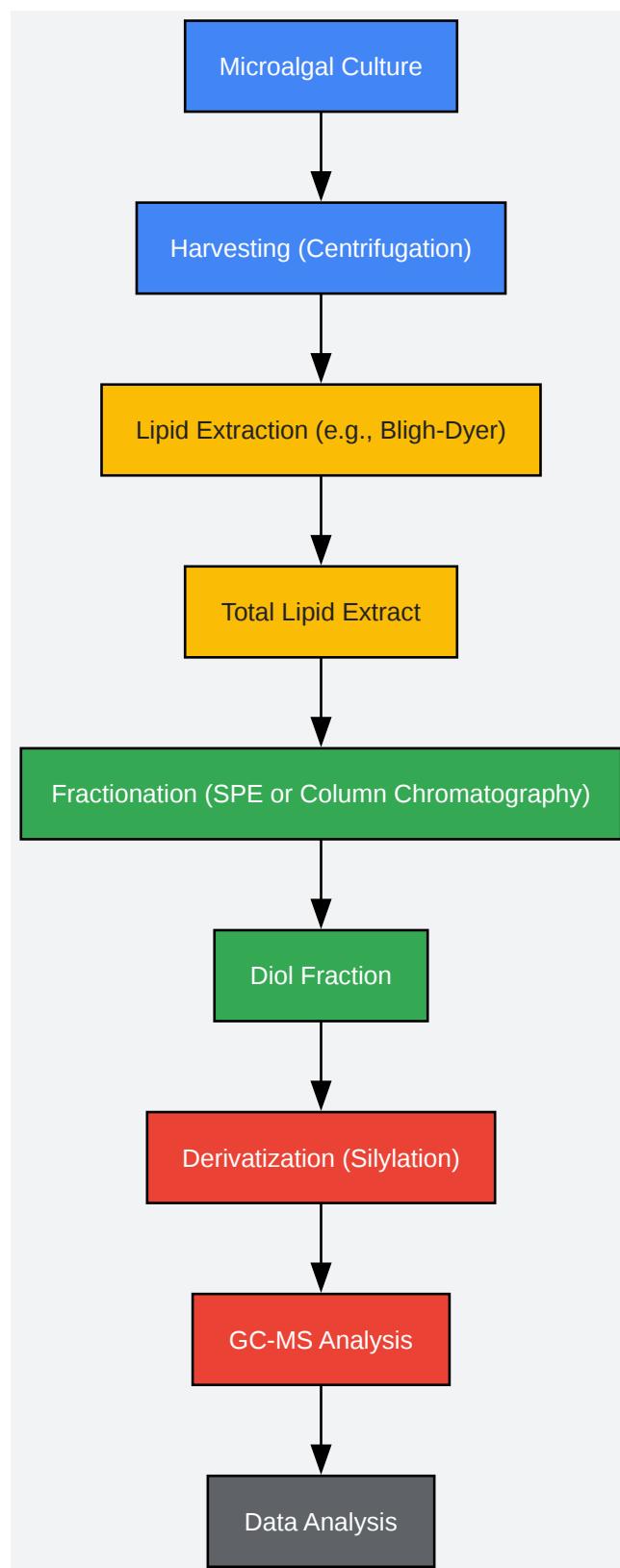
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Caption: Proposed biosynthetic pathway of long-chain diols in *Nannochloropsis*.

Signaling Pathway of Vicinal Diols in Inflammation

Vicinal diols, particularly those derived from the metabolism of epoxy fatty acids, are increasingly recognized as important signaling molecules, especially in the context of inflammation.[10][11] Polyunsaturated fatty acids (PUFAs) can be metabolized by cytochrome P450 (CYP450) enzymes to form epoxy fatty acids (EpFAs). These EpFAs are often anti-inflammatory. However, they can be further metabolized by soluble epoxide hydrolase (sEH) to form vicinal diols, which can have pro-inflammatory effects.[10][11]





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